Technical Support Center: ATP Dipotassium Salt Solutions

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Compound of Interest		
Compound Name:	ATP dipotassium	
Cat. No.:	B15571057	Get Quote

Welcome to the technical support center for handling and utilizing **ATP dipotassium** salt solutions. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on preventing degradation and ensuring the stability of ATP in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that cause the degradation of **ATP dipotassium** salt in solution?

A1: The stability of ATP in an aqueous solution is primarily influenced by three main factors:

- pH: ATP is most stable in solutions with a neutral pH range of 6.8 to 7.4.[1] At more extreme acidic or alkaline pH levels, it undergoes rapid hydrolysis to ADP and inorganic phosphate.[1][2]

- Temperature: Higher temperatures accelerate the rate of ATP hydrolysis.[3][4] Therefore, it is crucial to store ATP solutions at low temperatures.

- Enzymatic Degradation: In biological samples or contaminated solutions, enzymes such as ATPases and other nucleotidases can rapidly degrade ATP.[5][6][7]

Q2: What is the recommended method for preparing a stable stock solution of **ATP dipotassium** salt?

A2: To prepare a stable stock solution, dissolve the **ATP dipotassium** salt powder in a high-purity, nuclease-free buffer with a neutral pH (7.0-7.5).[8] It is advisable to prepare single-use aliquots of the stock solution and store them at -20°C or -80°C to minimize degradation from repeated freeze-thaw cycles.[8][9][10]

Q3: How should I store my ATP solutions to ensure long-term stability?

A3: For optimal long-term stability, ATP solutions should be stored at -20°C or -80°C.[9][11][12] Aqueous solutions of ATP are stable for months when frozen at -20°C.[10][11] When refrigerated at around 0-4°C, stability is reduced to approximately one week.[10][11] It is highly recommended to store the solution in small, single-use aliquots to avoid multiple freeze-thaw cycles.[8][9]

Q4: Can I dissolve ATP in water, or is a buffer necessary?

A4: While ATP is soluble in water, dissolving it directly in water will result in a mildly acidic solution (pH ~3.5), which can lead to hydrolysis.[11][13] Therefore, it is strongly recommended to dissolve ATP in a buffer solution with a neutral pH (6.8-7.4) to maintain its stability.[1]

Q5: My ATP-dependent assay is giving inconsistent results. Could ATP degradation be the cause?

A5: Yes, inconsistent results in ATP-dependent assays are a common sign of ATP degradation. If the concentration of active ATP is decreasing over the course of your experiments, it will affect the reaction rates and lead to variability. It is crucial to ensure your ATP stock is stable and to use it consistently across experiments. Consider performing a quality control check on your ATP stock.

Troubleshooting Guides
Issue 1: High background signal in my assay suggests pre-existing inorganic phosphate in my ATP stock.

Possible Cause	Troubleshooting Step
Hydrolysis during storage	1. Prepare fresh ATP stock solution in a neutral pH buffer. 2. Aliquot the new stock into single-use volumes and store at -80°C. 3. Avoid repeated freeze-thaw cycles.[9]
Poor quality of solid ATP	1. Purchase a new lot of high-purity ATP dipotassium salt. 2. Check the certificate of analysis for purity specifications.
Contamination of reagents	1. Use nuclease-free water and high-purity buffer components. 2. Filter-sterilize the buffer before dissolving the ATP.

Issue 2: Loss of ATP activity over the duration of a long experiment.

Possible Cause	Troubleshooting Step
Enzymatic degradation	1. If working with cell lysates or biological fluids, consider deproteinizing the sample (e.g., with TCA) before the assay.[14] 2. Add an ATPase inhibitor, such as ARL 67156, if compatible with your experimental system.[15] 3. Keep samples on ice to reduce enzymatic activity.
Non-enzymatic hydrolysis	1. Ensure the reaction buffer is maintained at a neutral pH throughout the experiment. 2. Minimize the experiment duration when possible.[8] 3. For prolonged experiments at elevated temperatures, consider an ATP regeneration system.

Experimental Protocols

Protocol 1: Preparation of a Stable 100 mM ATP Stock Solution

Materials:

- **ATP dipotassium** salt (high purity)

- Nuclease-free water

- 1 M Tris-HCl, pH 7.4 (or another suitable buffer)

- Sterile, nuclease-free microcentrifuge tubes

Procedure:

- On the day of preparation, allow the **ATP dipotassium** salt powder to equilibrate to room temperature before opening to prevent condensation.

- Calculate the required mass of **ATP dipotassium** salt to prepare the desired volume of a 100 mM solution.

- In a sterile tube, dissolve the ATP powder in nuclease-free water to approximately 90% of the final volume.

- Adjust the pH of the solution to 7.2-7.5 by adding small increments of 1 M Tris-HCl, monitoring the pH with a calibrated pH meter. Keep the solution on ice during this process.

- Once the desired pH is reached, add nuclease-free water to reach the final volume.

- Filter the solution through a 0.22 µm sterile filter.

- Dispense the solution into single-use aliquots in sterile, nuclease-free tubes.

- Store the aliquots at -20°C or -80°C.

Protocol 2: Quality Control of ATP Stock Solution using a Luciferase-Based Assay

Objective: To determine the concentration of active ATP in a stock solution and assess its stability over time.

Materials:

- ATP stock solution (to be tested)

- ATP standard of known concentration

- Luciferin-luciferase assay kit

- Luminometer

- White, opaque 96-well plates

Procedure:

- Prepare a standard curve of ATP using the provided ATP standard. Dilute the standard in the same buffer as your ATP stock solution to concentrations ranging from picomolar to micromolar, depending on the sensitivity of your assay kit.

- Prepare a series of dilutions of your ATP stock solution to fall within the range of the standard curve.

- Add the luciferin-luciferase reagent to each well of the 96-well plate according to the manufacturer's instructions.

- Add the ATP standards and the diluted ATP stock solution samples to their respective wells.

- Incubate the plate for the time specified in the kit protocol to allow the luminescent signal to stabilize.

- Measure the luminescence using a luminometer.

- Plot the luminescence values of the standards against their known concentrations to generate a standard curve.

- Use the standard curve to determine the concentration of your ATP stock solution.

- To assess stability, repeat this assay on a new aliquot from the same batch after a defined period of storage.
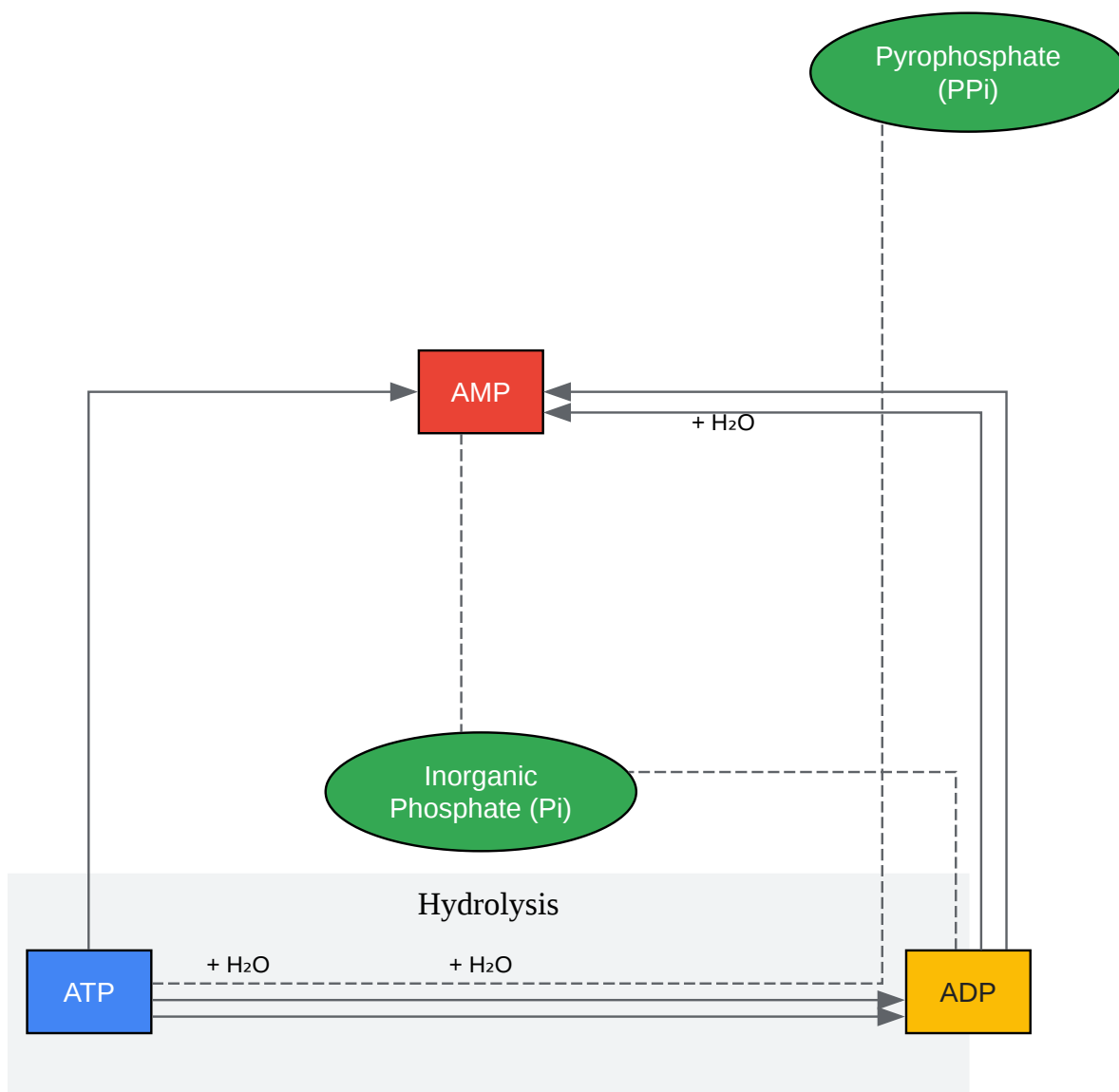
Data Summary

Table 1: Influence of pH on ATP Stability in Solution

pH	Stability	Hydrolysis Products
< 6.8	Unstable	ADP, Inorganic Phosphate
6.8 - 7.4	Stable[1]	Minimal
> 7.4	Unstable	ADP, Inorganic Phosphate
Alkaline	Rapid decomposition	AMP, Pyrophosphate[11][13]

Table 2: Effect of Temperature on the Stability of Aqueous ATP Solutions

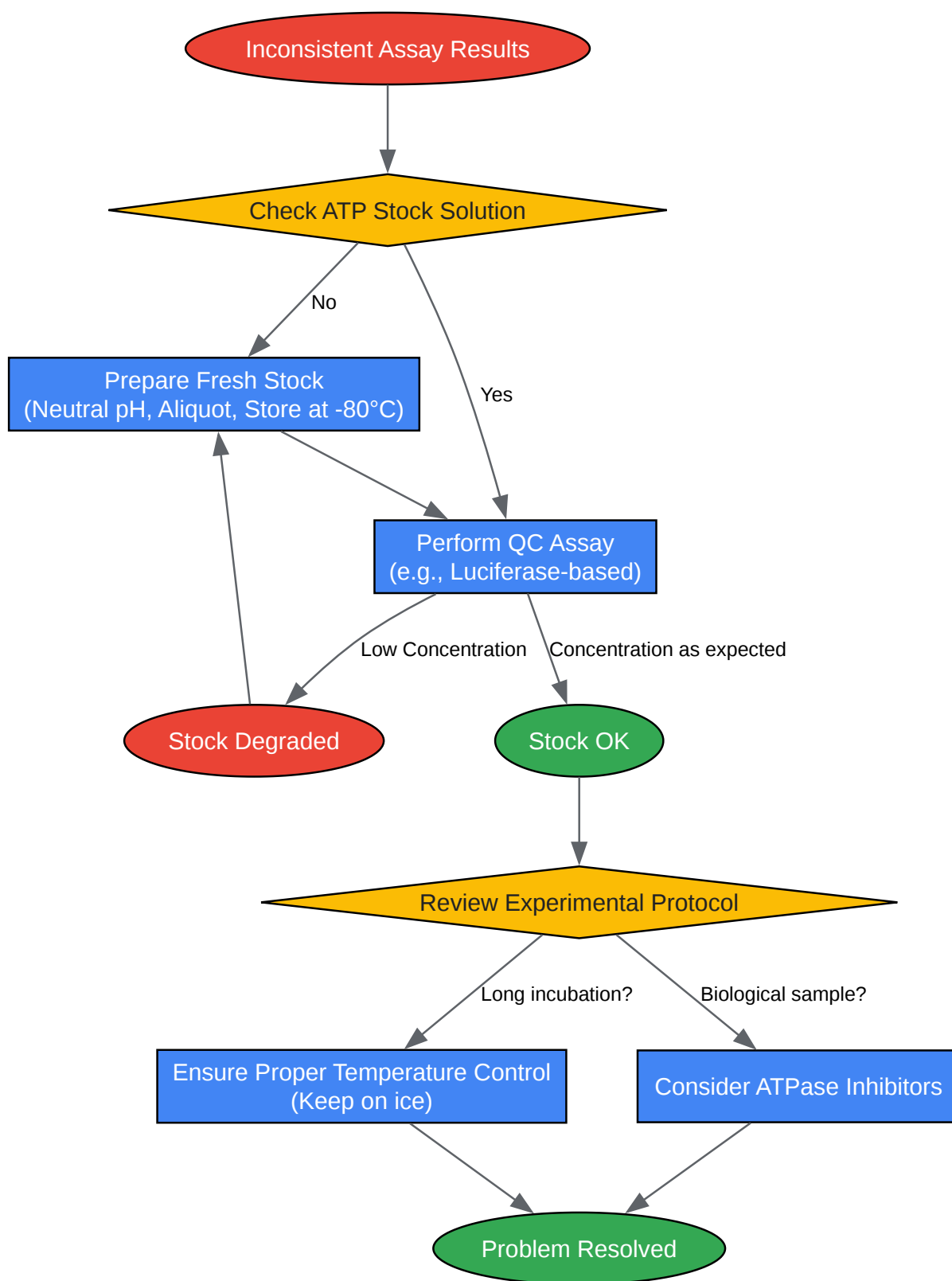| Temperature	Stability Duration
Room Temperature	Unstable, significant degradation can occur within hours.[16]
0 - 4°C	Stable for approximately one week.[10][11]
-20°C	Stable for months.[10][11]
-80°C	Stable for at least one month, potentially longer.[16]

Visual Guides

Caption: ATP degradation pathway via hydrolysis.

Caption: Troubleshooting workflow for ATP-related assay issues.

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        ┌──────────────────────────────┐
        │  Need to Prepare ATP Solution │
        └──────────────────────────────┘
                        │
                        ▼
            ┌────────────────────┐
            │ Dissolve ATP Powder│
            └────────────────────┘
                        │
                        ▼
                 ◇ Choose Solvent ◇
         Not Recommended /      \ Recommended
                      ▼            ▼
                 ( Water )   ( Neutral pH Buffer
                              (e.g., Tris, HEPES) )
                      \            /
                       ▼          ▼
               ┌────────────────────┐
               │ Adjust pH to 7.0-7.5│
               └────────────────────┘
                        │
                        ▼
                   ◇ Storage ◇
          Short-term /        \ Long-term
                   ▼            ▼
      ┌──────────────────┐  ┌───────────────────────┐
      │ Short-term (<1 week)│ │ Long-term             │
      │ Store at 4°C      │  │ Aliquot and store at -80°C│
      └──────────────────┘  └───────────────────────┘
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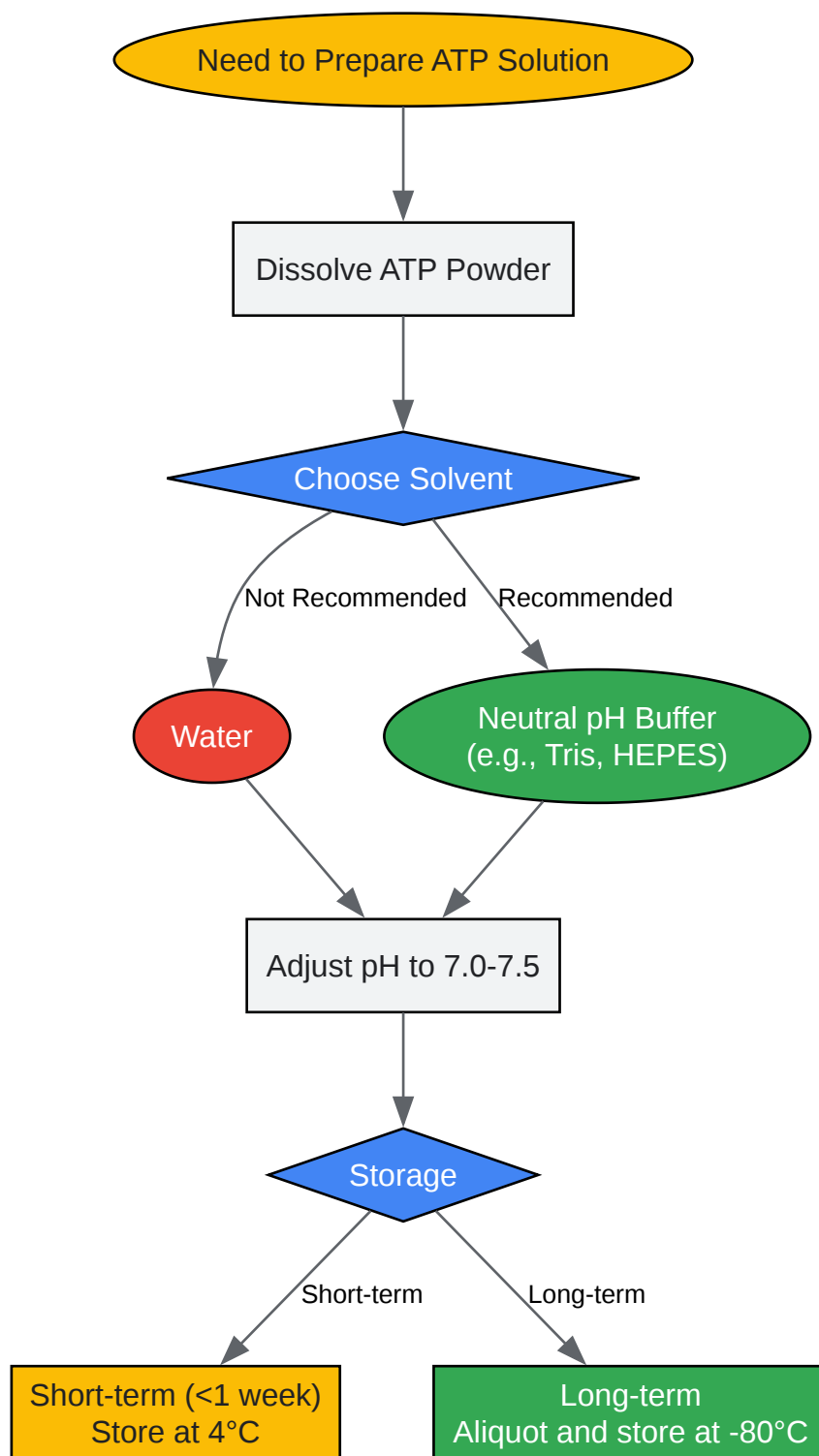
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Caption: Decision tree for preparing stable ATP solutions.

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